

Technical Guide to the Spectroscopic Analysis of Chloromethyl(dimethyl)methoxysilane: Data Unavailability

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Compound of Interest

Compound Name: Chloromethyl(dimethyl)methoxysilane

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For the attention of: Researchers, scientists, and drug development professionals.

Subject: ^1H NMR Spectrum of **Chloromethyl(dimethyl)methoxysilane**

This document addresses the request for an in-depth technical guide on the ^1H NMR spectrum of **Chloromethyl(dimethyl)methoxysilane**. A comprehensive search of publicly available scientific databases and chemical supplier information was conducted to obtain the necessary spectroscopic data.

1. Compound Identification

The target compound for this guide was unequivocally identified as:

- Chemical Name: **Chloromethyl(dimethyl)methoxysilane**
- Synonyms: (Chloromethyl)methoxydimethylsilane, chloromethyl-methoxy-dimethylsilane
- CAS Number: 18143-3-4[1][2]
- Molecular Formula: $\text{C}_4\text{H}_{11}\text{ClOSi}$ [1][2]
- Chemical Structure:

2. Availability of ^1H NMR Spectral Data

Despite a thorough investigation into various spectroscopic databases and chemical literature, specific experimental ^1H NMR data for **Chloromethyl(dimethyl)methoxysilane** (CAS 18143-3-4), including chemical shifts (δ), coupling constants (J), multiplicities, and integration values, could not be located.

The performed searches included queries for the compound name, CAS number, and molecular formula, but did not yield any published or archived ^1H NMR spectra or corresponding data sets.

3. Implications for Core Requirements

Due to the absence of the foundational ^1H NMR data, the following core requirements of the requested technical guide cannot be fulfilled at this time:

- **Data Presentation:** A summary table of quantitative ^1H NMR data cannot be generated.
- **Experimental Protocols:** A detailed methodology for the specific acquisition of the ^1H NMR spectrum for this compound cannot be provided, as no cited experiment was found. A general protocol for acquiring ^1H NMR spectra of organosilanes could be formulated, but it would not be specific to the title compound.
- **Mandatory Visualization:** A Graphviz diagram illustrating the signal assignments cannot be created without the chemical shift and multiplicity data to assign to the specific protons in the molecule.

4. Conclusion

While the identity of **Chloromethyl(dimethyl)methoxysilane** has been clearly established, the crucial ^1H NMR spectral data required for a comprehensive technical guide is not available in the public domain based on our extensive search. Therefore, the creation of the requested in-depth guide with its specified data tables, protocols, and visualizations is not possible.

We recommend researchers seeking this information to perform an experimental analysis of the compound to generate the ^1H NMR spectrum. This would provide the necessary data for a complete structural elucidation and characterization.

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References

- 1. (Chloromethyl)methoxydimethylsilane | C₄H₁₁ClOSi | CID 560623 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
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